

Chemical and physical properties of 4-Benzylxy-2-(1H)-pyridone.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzylxy-2-(1H)-pyridone

Cat. No.: B1336177

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An In-depth Technical Guide to 4-Benzylxy-2-(1H)-pyridone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Benzylxy-2-(1H)-pyridone**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. The information presented herein is intended to support research and development activities by providing key data and experimental methodologies.

Core Chemical and Physical Properties

4-Benzylxy-2-(1H)-pyridone is a solid, appearing as a yellow to orange to brown powder.^[1] ^[2]^[3] Its core structure consists of a pyridone ring substituted with a benzylxy group at the 4-position. This substitution influences its electronic properties and reactivity. The 2-pyridone nucleus is considered a "privileged scaffold" in medicinal chemistry due to its ability to interact with various biological targets.^[4]

A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[1][3][5][6][7][8]
Molecular Weight	201.22 g/mol	[1][7][8]
Melting Point	199-203 °C	[1][2][3][5]
Boiling Point (Predicted)	464.3 ± 45.0 °C	[1][2][8]
Density (Predicted)	1.20 ± 0.1 g/cm ³	[1][2][8]
pKa (Predicted)	11.09 ± 0.10	[1][2][8]
Appearance	Yellow to orange to brown powder	[1][2][3]
CAS Number	53937-02-3	[1][3][5][7]

Experimental Protocols

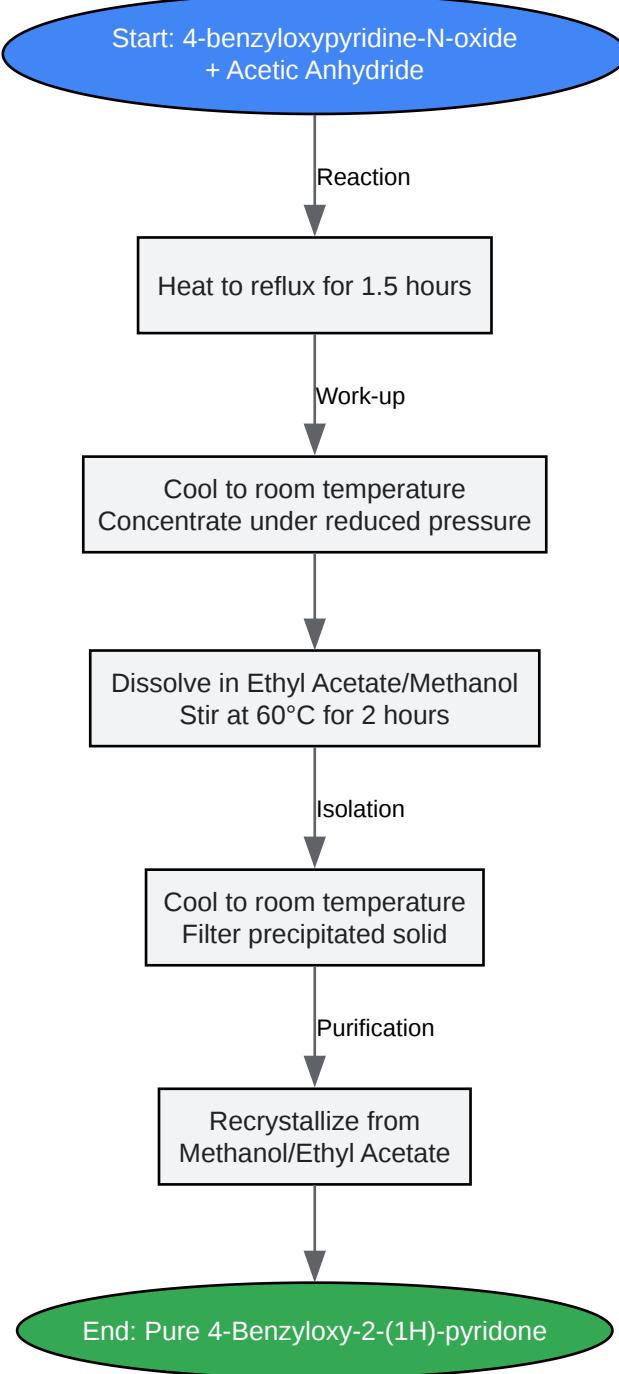
Detailed methodologies for the synthesis and key reactions involving **4-BenzylOxy-2-(1H)-pyridone** are outlined below.

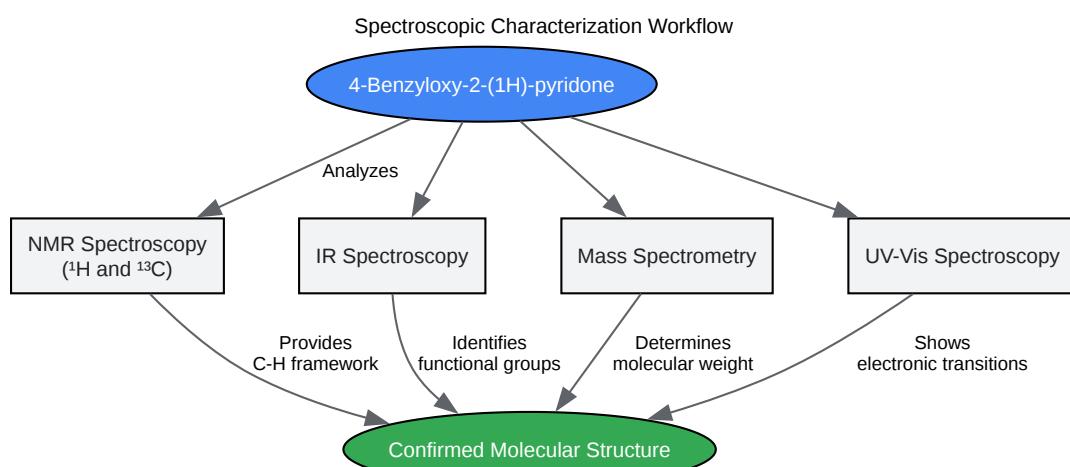
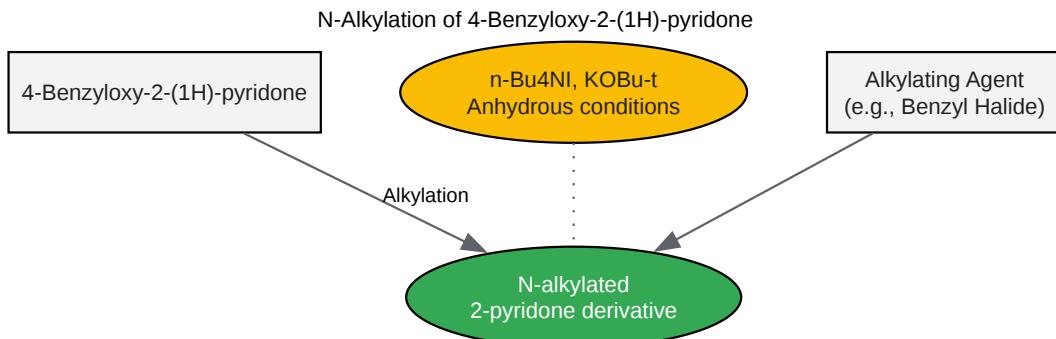
The synthesis of **4-BenzylOxy-2-(1H)-pyridone** is commonly achieved from 4-benzylOxyPyridine-N-oxide.[1][2][4] The general procedure is as follows:

- Reaction Setup: 4-benzylOxyPyridine-N-oxide (e.g., 24.8 g, 123 mmol) is combined with acetic anhydride (e.g., 150 mL).[1][2]
- Reflux: The mixture is heated to reflux and maintained for 1.5 hours.[1][2]
- Cooling and Concentration: After the reaction is complete, the system is cooled to room temperature. The excess acetic anhydride is then removed under reduced pressure.[1][2]
- Dissolution and Heating: The resulting residue is dissolved in a solvent mixture of ethyl acetate (e.g., 150 mL) and methanol (e.g., 10 mL) and stirred at 60 °C for 2 hours.[1][2]
- Precipitation and Filtration: Upon cooling to room temperature, a solid precipitates. This crude product is collected by filtration.[1][2]

- Purification: The crude product is purified by recrystallization from a mixture of methanol and ethyl acetate to yield pure **4-benzyloxy-2-(1H)-pyridone**.[\[1\]](#)[\[2\]](#)

Synthesis Workflow of 4-Benzylxy-2-(1H)-pyridone





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- To cite this document: BenchChem. [Chemical and physical properties of 4-Benzylxy-2-(1H)-pyridone.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336177#chemical-and-physical-properties-of-4-benzylxy-2-1h-pyridone]

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